

3,5-Dibromo-2,6-difluoropyridine safety and handling

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Compound of Interest

Compound Name: 3,5-Dibromo-2,6-difluoropyridine

Cat. No.: B1501348

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An In-Depth Technical Guide to the Safe Handling of **3,5-Dibromo-2,6-difluoropyridine**

Introduction

3,5-Dibromo-2,6-difluoropyridine (CAS No. 685517-84-4) is a halogenated pyridine derivative that, like many of its structural analogs, serves as a versatile intermediate in organic synthesis.^{[1][2]} Its utility is particularly noted in the development of novel pharmaceuticals and agrochemicals, where the unique placement of bromine and fluorine substituents allows for complex molecular construction and enhanced reactivity.^[2]

This guide is designed for researchers, scientists, and drug development professionals. It provides a comprehensive framework for the safe handling, storage, and disposal of this compound. As specific safety data for **3,5-Dibromo-2,6-difluoropyridine** is not extensively published, this document employs a scientifically grounded hazard assessment by analogy approach. By synthesizing data from structurally similar brominated and fluorinated pyridines, we can establish a robust and conservative safety protocol. This methodology ensures that all foreseeable risks are addressed, upholding the highest standards of laboratory safety.

Section 1: Hazard Identification and Risk Assessment

The cornerstone of safe chemical handling is a thorough understanding of the potential hazards. Based on an analysis of related compounds, **3,5-Dibromo-2,6-difluoropyridine**

should be treated as a hazardous substance with multiple potential routes of exposure and toxicity.

Physicochemical Properties

| Property | Value | Source |
|-------------------|--|---------------------|
| CAS Number | 685517-84-4 | [1] |
| Molecular Formula | C ₅ HBr ₂ F ₂ N | [3] |
| Molecular Weight | 272.87 g/mol | [3] |
| Appearance | Solid (presumed) | |

Presumptive Hazard Profile by Analogy

The following table summarizes the GHS (Globally Harmonized System) hazard classifications derived from structurally related compounds. It is imperative to handle **3,5-Dibromo-2,6-difluoropyridine** as if it possesses all of these potential hazards.

| Hazard Statement | GHS Classification | Description of Hazard | Analog Compound Sources |
|--|---|---|-------------------------|
| H302: Harmful if swallowed | Acute Toxicity, Oral (Category 4) | Ingestion of the substance may lead to harmful or toxic effects. | [4][5][6] |
| H312: Harmful in contact with skin | Acute Toxicity, Dermal (Category 4) | Skin absorption can cause systemic toxicity. | [5][6] |
| H332: Harmful if inhaled | Acute Toxicity, Inhalation (Category 4) | Inhalation of dust or vapors may be harmful. | [5][6] |
| H315: Causes skin irritation | Skin Corrosion/Irritation (Category 2) | Direct contact can cause redness, inflammation, or irritation. | [4][5][6][7] |
| H319: Causes serious eye irritation | Serious Eye Damage/Eye Irritation (Category 2A) | Contact with eyes can cause significant irritation, redness, and pain. | [4][5][6][8] |
| H335: May cause respiratory irritation | Specific Target Organ Toxicity - Single Exposure (Category 3) | Inhalation may irritate the nose, throat, and lungs, leading to coughing and shortness of breath. | [4][5][6][7] |

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to risk mitigation is essential. The Hierarchy of Controls is a fundamental principle in occupational safety that prioritizes the most effective control measures.

Figure 1: The Hierarchy of Controls prioritizes safety measures.

Engineering Controls

The primary engineering control for handling **3,5-Dibromo-2,6-difluoropyridine** is a certified chemical fume hood.[9] This is non-negotiable. A fume hood provides critical exhaust ventilation to capture and remove dust, mists, and vapors at the source, preventing inhalation exposure and keeping the laboratory atmosphere safe.

Administrative Controls

- Designated Areas: All work with this compound must be restricted to a designated area within the laboratory, clearly marked with hazard signage.
- Safe Work Practices: Do not eat, drink, or smoke in the laboratory.[4][10] Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[4][10]
- Training: All personnel must be trained on the specific hazards and handling procedures outlined in this guide before working with the compound.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times when handling this chemical.[11]

| Body Area | Required PPE | Rationale and Standards |
|-------------|---|--|
| Eyes/Face | Chemical safety goggles and a face shield | Goggles are required to protect against splashes. A face shield should be worn over goggles when there is a significant risk of splashing, such as during bulk transfers or reaction workups.[9][11][12] |
| Skin/Body | Fully-buttoned laboratory coat | A lab coat prevents incidental skin contact.[9][11] For larger quantities or spill cleanup, a chemically resistant apron or suit may be necessary. |
| Hands | Nitrile gloves | Nitrile gloves offer good resistance to a range of chemicals.[9] Always inspect gloves for tears or holes before use. Dispose of contaminated gloves immediately and wash hands.[4][13] |
| Respiratory | Not required for routine use in a fume hood | If work must be performed outside of a fume hood (not recommended) or during a large spill, a NIOSH-approved respirator with OV/AG/P99 (US) or ABEK-P2 (EU) cartridges is mandatory.[4] |

Section 3: Standard Operating Procedures for Safe Handling

Adherence to a strict protocol minimizes the risk of exposure and accidents.

Protocol for Weighing and Transferring Solids

- Preparation: Don all required PPE (goggles, face shield, lab coat, nitrile gloves).
- Work Area: Conduct all manipulations inside a certified chemical fume hood.
- Static Control: When handling powders, take measures to prevent the buildup of electrostatic charge, such as using anti-static weigh boats.[\[13\]](#)[\[14\]](#)
- Weighing: Weigh the compound in a tared container. Avoid creating dust. If dust is generated, allow the fume hood to clear it before proceeding.
- Transfer: Carefully transfer the solid to the reaction vessel using a spatula or powder funnel.
- Cleanup: Decontaminate the spatula and weighing container with an appropriate solvent inside the fume hood. Dispose of any contaminated wipes as hazardous waste.
- Post-Handling: After completing the task, remove gloves, and wash hands thoroughly with soap and water.

Section 4: Storage and Waste Management

Proper storage and disposal are critical to prevent accidental release and ensure regulatory compliance.

Storage Conditions

- Location: Store the compound in a cool, dry, and well-ventilated area.[\[4\]](#)[\[15\]](#)
- Container: Keep the container tightly closed to prevent moisture ingress and sublimation.[\[4\]](#)[\[15\]](#)
- Incompatibilities: Store away from strong oxidizing agents and other incompatible materials.[\[10\]](#)[\[15\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard pictograms.

Waste Disposal Protocol

- Waste Identification: **3,5-Dibromo-2,6-difluoropyridine** is a halogenated organic compound and must be disposed of as hazardous waste.
- Segregation: It is critical to segregate halogenated organic waste from non-halogenated waste streams, as they require different disposal treatments.[9]
- Containerization: Collect all waste (excess reagent, contaminated materials, cleaning solvents) in a dedicated, properly sealed, and clearly labeled hazardous waste container.[9] The label must include "Hazardous Waste," the chemical name, and associated hazards.
- Professional Disposal: Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal company.[9] Do not pour this chemical down the drain.[4][16]

Section 5: Emergency Procedures

Preparedness is key to effectively managing any laboratory incident.

Figure 2: Workflow for responding to a chemical spill.

Spill Response

- Minor Spill (Manageable by trained lab personnel):
 - Alert personnel in the immediate area.
 - Ensure the fume hood is operational and ventilation is adequate. Remove all ignition sources.[4]
 - Wearing full PPE, including a respirator if necessary, cover the spill with an inert absorbent material like vermiculite, sand, or earth.[4][5]
 - Carefully sweep or scoop the absorbed material into a labeled hazardous waste container. Use non-sparking tools.[17]
 - Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.[9]

- Major Spill (Large quantity, outside of containment, or personnel feel unable to handle):
 - Evacuate the laboratory immediately.
 - Alert others in the vicinity and activate the nearest fire alarm if necessary.
 - Contact your institution's EHS or emergency response team from a safe location.

Exposure and First Aid

Immediate and correct first aid can significantly reduce the severity of an injury.

| Route of Exposure | First Aid Protocol |
|-------------------|--|
| Inhalation | Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [4] [9] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [4] [9] |
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. [4] [9] [18] |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink a glass of water. Call a poison control center or seek immediate medical attention. [4] [9] [19] |

Fire Fighting

- Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
[\[20\]](#)

- Hazards: In a fire, this compound may decompose to release highly toxic and corrosive fumes, including nitrogen oxides, hydrogen bromide, and hydrogen fluoride.[4] Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[4][5]

Conclusion

While **3,5-Dibromo-2,6-difluoropyridine** is a valuable synthetic building block, its handling demands a high level of caution and preparedness. By employing a hazard-by-analogy approach, utilizing appropriate engineering controls and PPE, adhering to strict handling protocols, and being prepared for emergencies, researchers can mitigate the risks associated with this compound. Safety is a collective responsibility, and a proactive, informed approach is paramount to ensuring a safe research environment.

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